

Technical Guide: Chemical and Pharmacological Properties of 21-Desacetyl Difluprednate-d6

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Compound of Interest

Compound Name: *21-Desacetyl difluprednate-d6*

Cat. No.: *B14860346*

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Disclaimer: Direct experimental data for **21-Desacetyl difluprednate-d6** is limited in publicly available literature. This guide is based on the well-documented properties of its non-deuterated analog, 21-Desacetyl difluprednate, and established principles of isotopic labeling. The properties of the d6 variant are inferred for use as an internal standard in analytical studies.

Introduction

21-Desacetyl difluprednate, also known as $6\alpha,9\alpha$ -difluoroprednisolone 17-butyrate (DFB), is the active metabolite of the corticosteroid prodrug difluprednate. Difluprednate is utilized primarily in ophthalmology for the treatment of inflammation and pain following ocular surgery. Upon administration, the parent drug, difluprednate, undergoes rapid deacetylation by endogenous esterases to form 21-desacetyl difluprednate, which exerts a potent anti-inflammatory effect.

The deuterated form, **21-Desacetyl difluprednate-d6**, serves as a crucial internal standard for quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS). The inclusion of a stable isotope-labeled standard with a known concentration allows for precise and accurate quantification of the non-labeled analyte in complex biological matrices by correcting for variations during sample preparation and analysis.

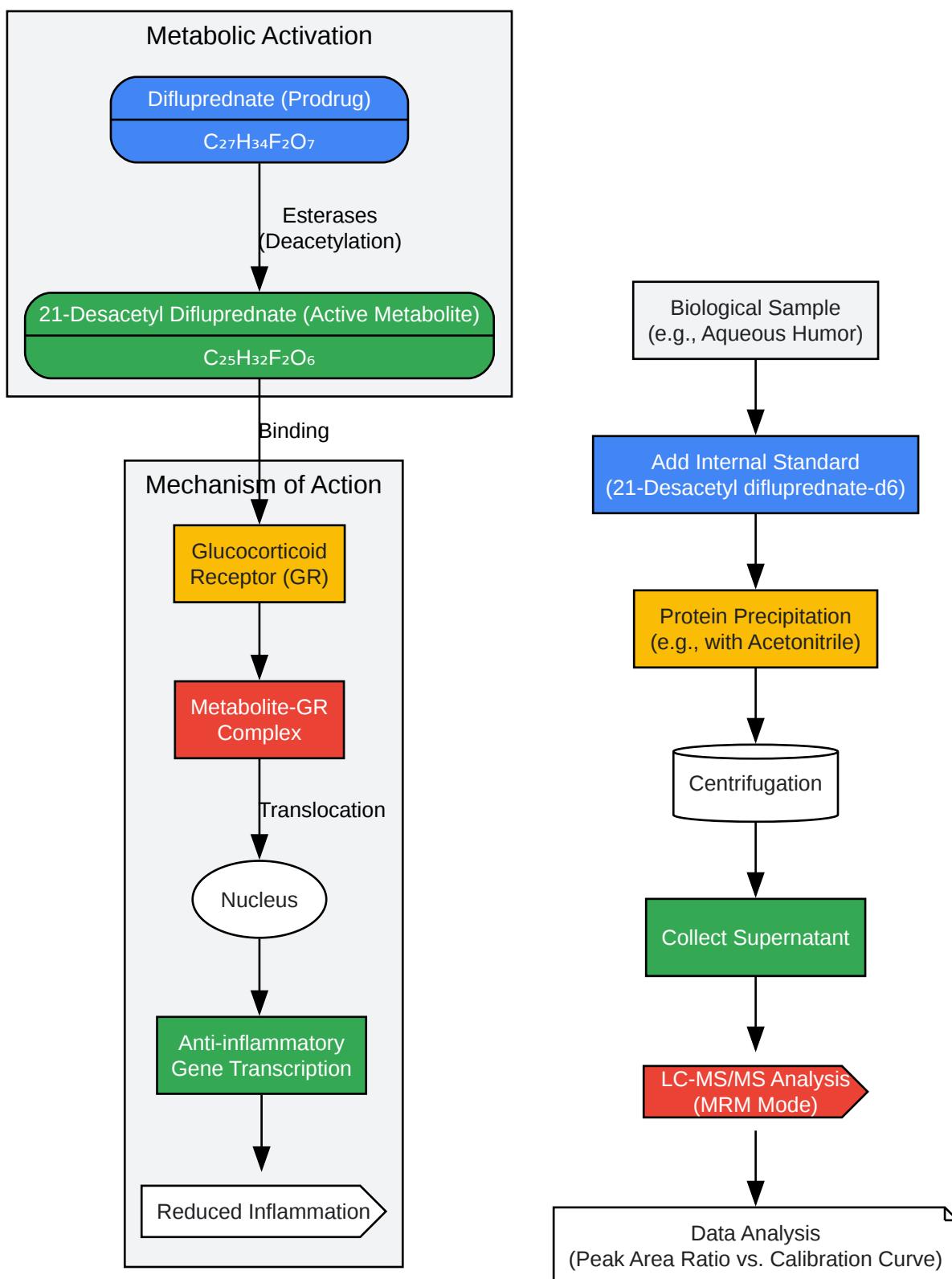
Chemical Properties

The core chemical properties of 21-Desacetyl difluprednate are summarized below. The properties for the d6 isotopologue are inferred based on the non-labeled compound.

Property	Value (21-Desacetyl difluprednate)	Value (21-Desacetyl difluprednate-d6, Inferred)	Citation
Chemical Name	(6 α ,11 β)-6,9-Difluoro-11,21-dihydroxy-17-(1-oxobutoxy)pregna-1,4-diene-3,20-dione	(6 α ,11 β)-6,9-Difluoro-11,21-dihydroxy-17-(1-oxobutoxy-d6)pregna-1,4-diene-3,20-dione	[1]
CAS Number	23640-96-2	Not available	[1]
Molecular Formula	C ₂₅ H ₃₂ F ₂ O ₆	C ₂₅ H ₂₆ D ₆ F ₂ O ₆	[1]
Molecular Weight	466.51 g/mol	~472.58 g/mol	[1]
Parent Drug	Difluprednate	Difluprednate	[1]

Metabolic Pathway and Mechanism of Action

Difluprednate is a prodrug that is metabolically activated to 21-desacetyl difluprednate. This active metabolite then binds to glucocorticoid receptors, leading to the modulation of gene expression and subsequent anti-inflammatory effects.

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References

- 1. veeprho.com [veeprho.com]
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